

Fmoc-N-methyl-beta-alanine: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: **Fmoc-N-methyl-beta-alanine**

Cat. No.: **B184346**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Fmoc-N-methyl-beta-alanine**, a key building block in peptide synthesis and drug development. Understanding the stability profile of this reagent is critical for ensuring the integrity of synthetic peptides and the reproducibility of research outcomes. This document outlines the intrinsic chemical stability, potential degradation pathways, and provides detailed experimental protocols for stability assessment.

Core Executive Summary

Fmoc-N-methyl-beta-alanine is a stable, off-white solid when stored under appropriate conditions. The primary vulnerabilities of the molecule are the base-labile Fmoc (9-fluorenylmethyloxycarbonyl) protecting group and, to a lesser extent, susceptibility to thermal and photolytic degradation under forcing conditions. Optimal storage is at refrigerated temperatures (2-8 °C) in a dry, dark environment. Forced degradation studies indicate that the compound is most susceptible to degradation under basic pH conditions, leading to the cleavage of the Fmoc group.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Fmoc-N-methyl-beta-alanine** is presented in the table below.

Property	Value	Reference
Chemical Name	N-(9-Fluorenylmethoxycarbonyl)-N-methyl-β-alanine	
CAS Number	172965-84-3	[1]
Molecular Formula	C ₁₉ H ₁₉ NO ₄	[1]
Molecular Weight	325.36 g/mol	[1]
Appearance	Off-white solid	[1]
Purity	≥ 97% (HPLC)	[1]
Solubility	Slightly soluble in water.	[2]
Storage Temperature	2-8 °C	[3]

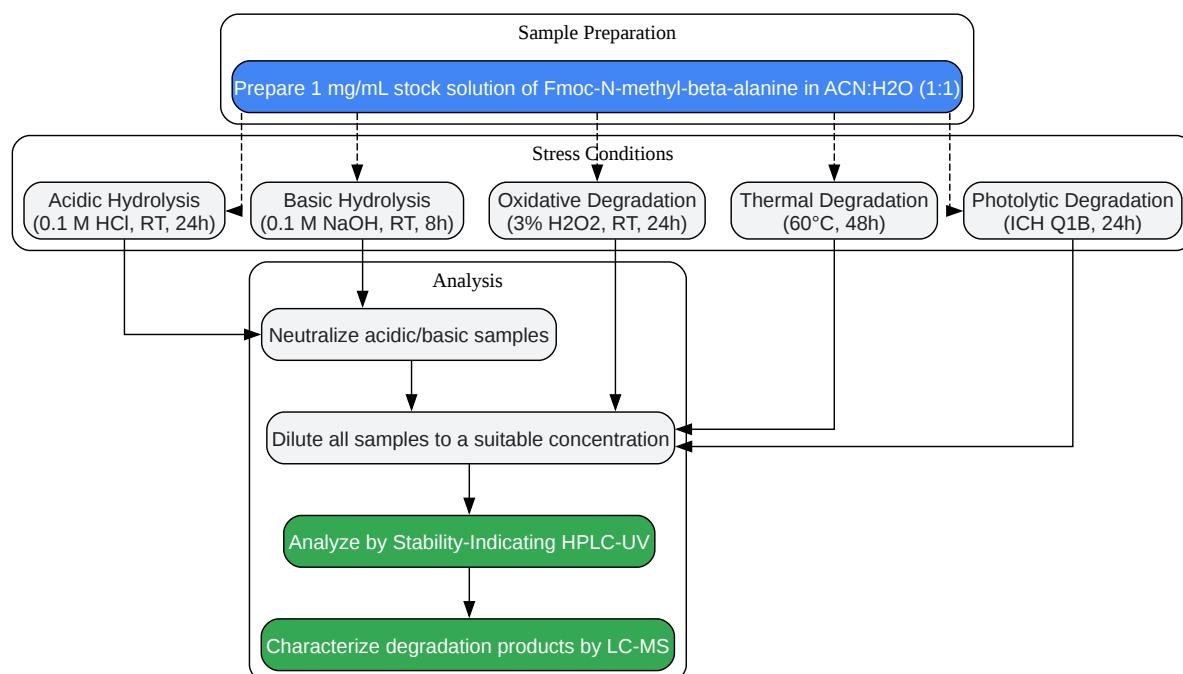
Recommended Storage Conditions

To ensure the long-term stability and purity of **Fmoc-N-methyl-beta-alanine**, the following storage conditions are recommended:

- Temperature: Store refrigerated at 2-8 °C. Long-term storage at -20 °C may further extend shelf life.
- Moisture: Store in a tightly sealed container in a dry environment. The compound is hygroscopic, and moisture can contribute to hydrolytic degradation pathways.
- Light: Protect from direct light to prevent potential photolytic degradation. Storing in an amber vial or in a dark location is advisable.

Stability Profile and Degradation Pathways

The stability of **Fmoc-N-methyl-beta-alanine** is intrinsically linked to the integrity of the Fmoc protecting group. The primary degradation pathway is the base-catalyzed β-elimination of the Fmoc group to yield dibenzofulvene and the free N-methyl-β-alanine.

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